

# An In-depth Technical Guide to Dimethylolurea (CAS 140-95-4)

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For: Researchers, Scientists, and Drug Development Professionals

## **Executive Summary**

Dimethylolurea, also known as 1,3-**Bis(hydroxymethyl)urea**, is an organic compound with the CAS number 140-95-4.[1] It appears as a white, odorless powder and is a key chemical intermediate derived from the reaction of urea and formaldehyde.[1][2][3] While its primary applications are in industrial settings—notably as a cross-linking agent in the textile, wood, and adhesive industries—its role as a formaldehyde-releaser and its use in controlled-release formulations provide areas of interest for broader scientific research.[4][5] This document provides a comprehensive technical overview of its chemical properties, synthesis protocols, mechanisms of action, and key applications, with a focus on data-driven presentation and experimental detail.

## **Physicochemical and Toxicological Data**

Quantitative data regarding the properties and safety of Dimethylolurea are summarized below for clear reference and comparison.

## **Table 1: Physicochemical Properties of Dimethylolurea**



| Property          | Value   | Source |
|-------------------|---|--------|
| CAS Number        | 140-95-4  | [1][2] |
| Molecular Formula | C <sub>3</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub> | [1][4] |
| Molecular Weight  | 120.11 g/mol  | [1][4] |
| Appearance        | White powder/solid  | [2][3] |
| Melting Point     | 124-128°C (decomposes)                                      | [6]    |
| Density           | ~1.34 g/cm³   | [2][6] |
| Water Solubility  | 150 g/L   | [2]    |
| Flash Point       | >100°C  | [2][6] |
| рКа               | 12.14 ± 0.46 (Predicted)                                    | [2]    |
| LogP              | -2.610 (Estimated)  | [2]    |

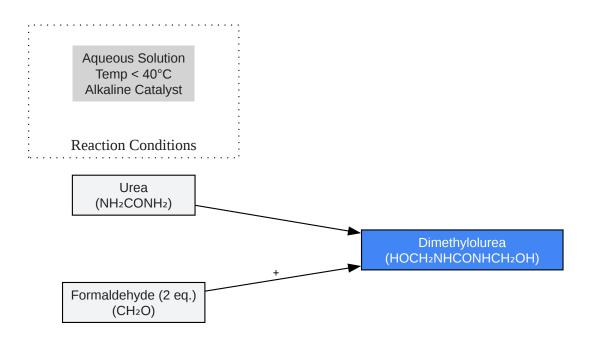
**Table 2: Safety and Hazard Information** 

| Hazard Identification    | Value/Statement  | Source |
|--------------------------|--|--------|
| GHS Pictogram            | GHS07 (Exclamation Mark)                                     | [2]    |
| GHS Signal Word          | Warning  | [2]    |
| Hazard Statements        | H319: Causes serious eye irritation                          | [2]    |
| RTECS Number             | YS2716350  | [2][7] |
| Primary Hazard           | Formaldehyde releaser; can cause allergic contact dermatitis | [4][5] |
| Autoignition Temperature | >200°C   | [8]    |

## Synthesis and Core Mechanisms Synthesis Pathway



Dimethylolurea is produced industrially through the condensation reaction of one mole of urea with two moles of formaldehyde.[2] The reaction is typically conducted in an aqueous solution under controlled temperature and pH. It is a hydroxymethylation process where formaldehyde adds to the amino groups of urea.



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Caption: Synthesis of Dimethylolurea from Urea and Formaldehyde.

## **Experimental Protocol: Industrial Synthesis**

This protocol is a generalized representation of the industrial production of Dimethylolurea.

- Reaction Setup: A stirred vessel is charged with an aqueous solution of formaldehyde.
- Neutralization: The formaldehyde solution is neutralized to a slightly alkaline pH using a base like triethanolamine.[2]
- Reactant Addition: Urea is added to the vessel in a 1:2 molar ratio (Urea:Formaldehyde). The addition is performed with cooling to maintain the reaction temperature below 40°C, as the reaction is slightly exothermic.[2]



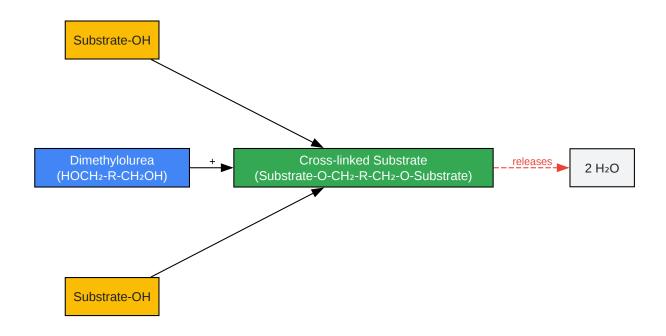
- Reaction Period: The mixture is stirred for several hours to allow for the formation of Dimethylolurea.[2] The progress of the reaction can be monitored by measuring the decrease in free formaldehyde.
- Crystallization: After the reaction is complete, the mixture is cooled to room temperature.

  Dimethylolurea crystals form upon cooling.[2]
- Purification and Drying: The resulting crystals are separated from the solution. Purification
  can be achieved by recrystallization from 75% aqueous ethanol.[1][2]
- Final Product: The purified product is dried, often in a spray-drying tower, to yield a white powder.[2]

### **Core Mechanism of Action: Cross-Linking**

The utility of Dimethylolurea stems from its ability to act as a cross-linking agent. The two hydroxymethyl (-CH<sub>2</sub>OH) groups are reactive and can form covalent bonds with functional groups on other molecules, such as the hydroxyl (-OH) groups in cellulose or the amino (-NH) groups in other urea molecules. This reaction typically occurs under heat and often with an acid catalyst, resulting in the formation of stable methylene (-CH<sub>2</sub>-) or dimethylene ether (-CH<sub>2</sub>-O-CH<sub>2</sub>-) linkages and the release of water.[9] This network of cross-links imparts stability and rigidity to the treated material.





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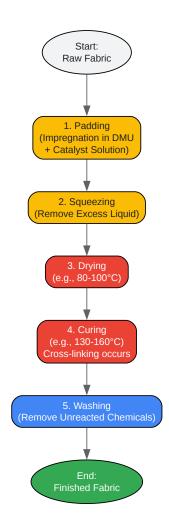
Caption: General mechanism of substrate cross-linking by Dimethylolurea.

# **Key Applications and Methodologies Textile Finishing**

Dimethylolurea is extensively used as a finishing agent to impart crease-resistance and shrink-proofing to cotton and other cellulosic fabrics.[1][2] The cross-linking of cellulose chains prevents the formation of hydrogen bonds between them, which is the primary cause of wrinkling.[10]

The following diagram outlines the standard "pad-dry-cure" process used in the textile industry to apply Dimethylolurea.





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Caption: Standard experimental workflow for treating fabric with Dimethylolurea.

#### **Wood Modification**

Similar to its application in textiles, Dimethylolurea is used to modify wood to improve its dimensional stability and durability.[11][12] The chemical penetrates the wood's cell wall and cross-links with cellulose, hemicellulose, and lignin. This bulking of the cell wall reduces swelling and shrinkage and increases resistance to fungal decay and weathering.[12][13]

## **Urea-Formaldehyde (UF) Resins and Adhesives**

Dimethylolurea is a crucial intermediate in the production of urea-formaldehyde (UF) resins.[5] In this process, the initial hydroxymethylation to form mono- and dimethylolurea is followed by a condensation step under acidic conditions. The methylol groups react with other urea molecules to form methylene bridges, leading to the growth of a three-dimensional polymer



network that constitutes the resin, which is widely used as an adhesive in wood products like particleboard and plywood.[9][14]

#### **Controlled-Release Fertilizers**

Dimethylolurea is a component of some slow-release nitrogen fertilizers.[15] It is part of a mixture of methylene urea polymers with limited water solubility.[16] In the soil, these polymers are slowly broken down by microbial action, gradually releasing water-soluble nitrogen that plants can absorb.[16] This controlled release mechanism improves nutrient use efficiency and reduces nitrogen loss to the environment through leaching or volatilization.[17][18]

#### Conclusion

Dimethylolurea (CAS 140-95-4) is a versatile chemical primarily defined by its bifunctional reactive hydroxymethyl groups. Its ability to form stable cross-links is the foundation of its widespread industrial use in enhancing the properties of cellulosic materials like cotton and wood, and in the formation of urea-formaldehyde resins. While not a direct therapeutic agent, its chemistry is relevant to drug development professionals in the context of controlled-release mechanisms and the study of formaldehyde-releasing compounds. The detailed protocols and mechanisms outlined in this guide provide a solid technical foundation for researchers working with or investigating this compound.

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